Technical Guide: 1-(4-Chlorophenyl)-3-(3-methoxyphenyl)propan-1-one

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Compound of Interest

Compound Name:	*4'-Chloro-3-(3-methoxyphenyl)propiophenone*
CAS No.:	*898774-70-4*
Cat. No.:	*B3023759*

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Identity, Synthesis, and Pharmacological Potential

Part 1: Chemical Identity & Classification[1]

This compound belongs to the dihydrochalcone class, a structural family characterized by a 1,3-diarylpropan-1-one skeleton. Unlike their unsaturated counterparts (chalcones), dihydrochalcones lack the

-unsaturated carbonyl system, rendering them chemically more stable and pharmacologically distinct (lacking Michael acceptor reactivity).

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Attribute	Detail
Systematic Name	1-(4-chlorophenyl)-3-(3-methoxyphenyl)propan-1-one
Chemical Formula	C H ClO
Molecular Weight	274.74 g/mol
Structural Class	Dihydrochalcone (Saturated Chalcone)
Precursor CAS	196866-09-8 (Refers to the unsaturated parent: 4'-chloro-3-methoxychalcone)
Isomer Note	Distinct from the 4-methoxy (CAS 111302-58-0) and 2-methoxy (CAS 898769-91-0) isomers.

> *Expert Insight: The specific CAS number for the saturated 3-methoxy variant is not widely indexed in public chemical registries (unlike its 2- and 4-methoxy isomers). In research procurement, it is standard protocol to synthesize this compound via reduction of the commercially available parent chalcone (CAS 196866-09-8) or request it as a custom synthesis using the structure code.*

Part 2: Synthesis & Methodology[2][3][4][5][6]

The synthesis of 1-(4-chlorophenyl)-3-(3-methoxyphenyl)propan-1-one is a two-stage process. The first stage constructs the carbon skeleton via Claisen-Schmidt condensation, and the second stage selectively saturates the alkene.

Stage 1: Claisen-Schmidt Condensation

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Objective: Synthesis of the parent chalcone (1-(4-chlorophenyl)-3-(3-methoxyphenyl)prop-2-en-1-one).

- Reagents: 4-Chloroacetophenone (1.0 eq), 3-Methoxybenzaldehyde (1.0 eq).
- Catalyst: NaOH (40% aq) or KOH in Ethanol.
- Protocol:
  - Dissolve 4-chloroacetophenone in ethanol.
  - Add 3-methoxybenzaldehyde.
  - Add base dropwise at 0–5°C to prevent side reactions (Cannizzaro).
  - Stir at room temperature for 12–24 hours.
  - Precipitate the chalcone by pouring into ice water; filter and recrystallize from ethanol.

Stage 2: Selective Hydrogenation

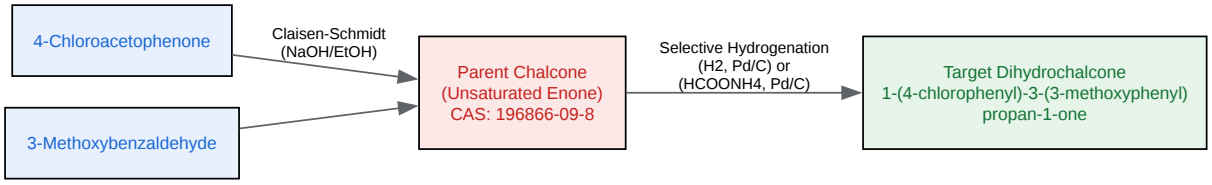
Objective: Reduction of the enone to the ketone (Dihydrochalcone) without reducing the carbonyl or dehalogenating the aromatic ring.

- Method A: Catalytic Hydrogenation (Pd/C)
  - Risk: High pressure or prolonged time may cause dechlorination (loss of Cl).
  - Optimization: Use 5% Pd/C at 1 atm H

    in Ethyl Acetate for < 2 hours. Monitor via TLC to stop immediately upon disappearance of the alkene spot.
- Method B: Transfer Hydrogenation (Recommended)
  - System: Ammonium formate with Pd/C in Methanol.
  - Advantage: Milder conditions, higher chemoselectivity for the alkene over the Ar-Cl bond.

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Synthesis Workflow Visualization



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Figure 1: Synthetic route from commercial precursors to the target dihydrochalcone.

Part 3: Physicochemical Properties[7][8]

Understanding the physicochemical profile is vital for formulation and assay development. The 3-methoxy substituent introduces lipophilicity without the hydrogen-bonding donor capacity of a hydroxyl group.

Property	Value (Predicted)	Relevance
LogP	~4.1	High lipophilicity; likely requires DMSO for stock solutions.
Topological Polar Surface Area (TPSA)	26.3 Å²	Good membrane permeability (Blood-Brain Barrier penetrant).
H-Bond Donors	0	No labile protons; stable in protic solvents.
H-Bond Acceptors	2	Carbonyl oxygen and Methoxy oxygen.
Rotatable Bonds	4	Flexible linker allows conformational adaptation in binding pockets.

Part 4: Biological Potential & Mechanism[3]

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While the parent chalcone is a "Michael acceptor" capable of covalent modification of cysteine residues (e.g., in NF-

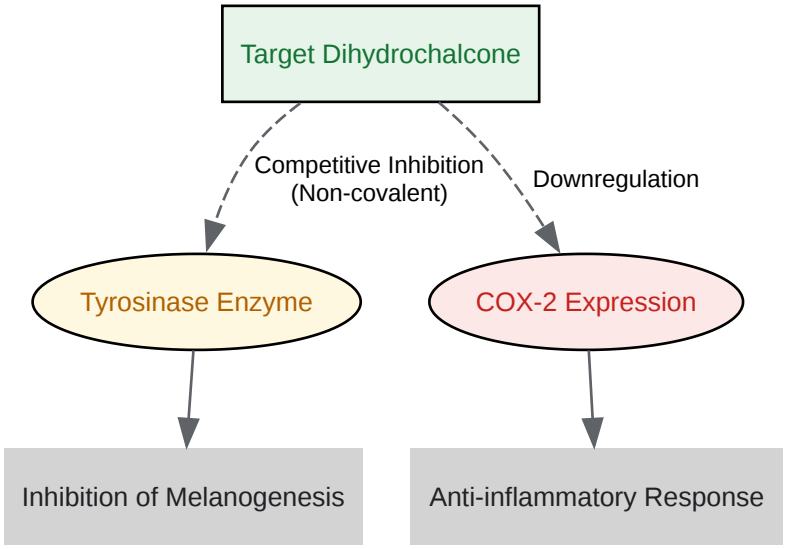
B or Keap1), the dihydrochalcone (target) lacks this reactivity. Its activity relies on non-covalent interactions (Van der Waals,

-stacking).

Key Pharmacological Implications:

- Selectivity Control: In drug discovery, this compound is often used as a negative control to prove that a biological effect is driven by covalent Michael addition. If the dihydrochalcone is inactive while the chalcone is active, the mechanism is likely covalent.
- Independent Activity: Dihydrochalcones have distinct bioactivity profiles, often acting as:
  - Antioxidants: Via radical scavenging (though less potent than phenolic variants).
  - Tyrosinase Inhibitors: The 1,3-diaryl skeleton mimics the tyrosine substrate.
  - Anti-inflammatory: Modulation of COX-2 expression via non-covalent pathways.

Signaling Interaction Diagram



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Figure 2: Potential non-covalent biological targets for the dihydrochalcone scaffold.

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Part 5: Analytical Characterization Standards

To validate the synthesis of 1-(4-chlorophenyl)-3-(3-methoxyphenyl)propan-1-one, the following spectral features must be confirmed.

- H NMR (Chloroform-d):
  - Disappearance of Alkene: Absence of the characteristic doublets at

    7.4–7.8 ppm (

    Hz) seen in the chalcone.
  - Appearance of Methylenes: Two distinct triplets (or multiplets) in the

    3.0–3.4 ppm region, corresponding to the

    protons of the propanone bridge.
  - Methoxy Group: A sharp singlet at

    3.8 ppm.
- Mass Spectrometry:
  - Molecular Ion

    m/z.
  - Isotope Pattern: Distinct 3:1 ratio for M and M+2 peaks due to the Chlorine atom.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 5302715 (Isomer/Analog Reference). Retrieved from [Link]
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- EPA CompTox Dashboard.1-(4-Chlorophenyl)-3-(2-methoxyphenyl)propan-1-one (Isomer Reference). Retrieved from [Link]

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